

# Commercial Sources and Technical Data for Teneligliptin-d8 Carboxylic Acid Reference Standard

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## Compound of Interest

Compound Name: *Teneligliptin-d8 Carboxylic Acid*

Cat. No.: *B1156581*

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For researchers and professionals in drug development, securing high-purity, well-characterized reference standards is a critical prerequisite for accurate analytical method development, validation, and metabolic studies. This technical guide provides an overview of commercial sources for the deuterated reference standard of Teneligliptin Carboxylic Acid (**Teneligliptin-d8 Carboxylic Acid**), a key metabolite of the dipeptidyl peptidase-4 (DPP-4) inhibitor, Teneligliptin.

## Supplier and Product Overview

Several specialized chemical suppliers offer **Teneligliptin-d8 Carboxylic Acid** as a reference standard. The following table summarizes the available information from various commercial sources. It is important to note that availability and detailed specifications may require direct inquiry or registration with the supplier.

Supplier	Catalog Number	Molecular Formula	Purity	Additional Information
BioOrganics	BO-6879	C <sub>19</sub> H <sub>11</sub> D <sub>8</sub> N <sub>5</sub> O <sub>2</sub>	>98% <a href="#">[1]</a>	Synonyms: (2S,4S)-4-(4-(3-Methyl-1-phenyl-1H-pyrazol-5-yl)piperazin-1-yl)pyrrolidine-2-carboxylic Acid-d <sub>8</sub> ; Teneligliptin Impurity E-d <sub>8</sub> . <a href="#">[1]</a> Inventory status requires inquiry. <a href="#">[1]</a>
LGC Standards	Not specified	Not specified	Not specified	This product may require custom synthesis, and a quote request is necessary to obtain price and availability. <a href="#">[2]</a>
Forenap	Not specified	Not specified	Not specified	A 100mg format is listed. <a href="#">[3]</a>

Note: Information regarding isotopic enrichment, specific storage conditions, and a certificate of analysis (CoA) should be obtained directly from the respective suppliers.

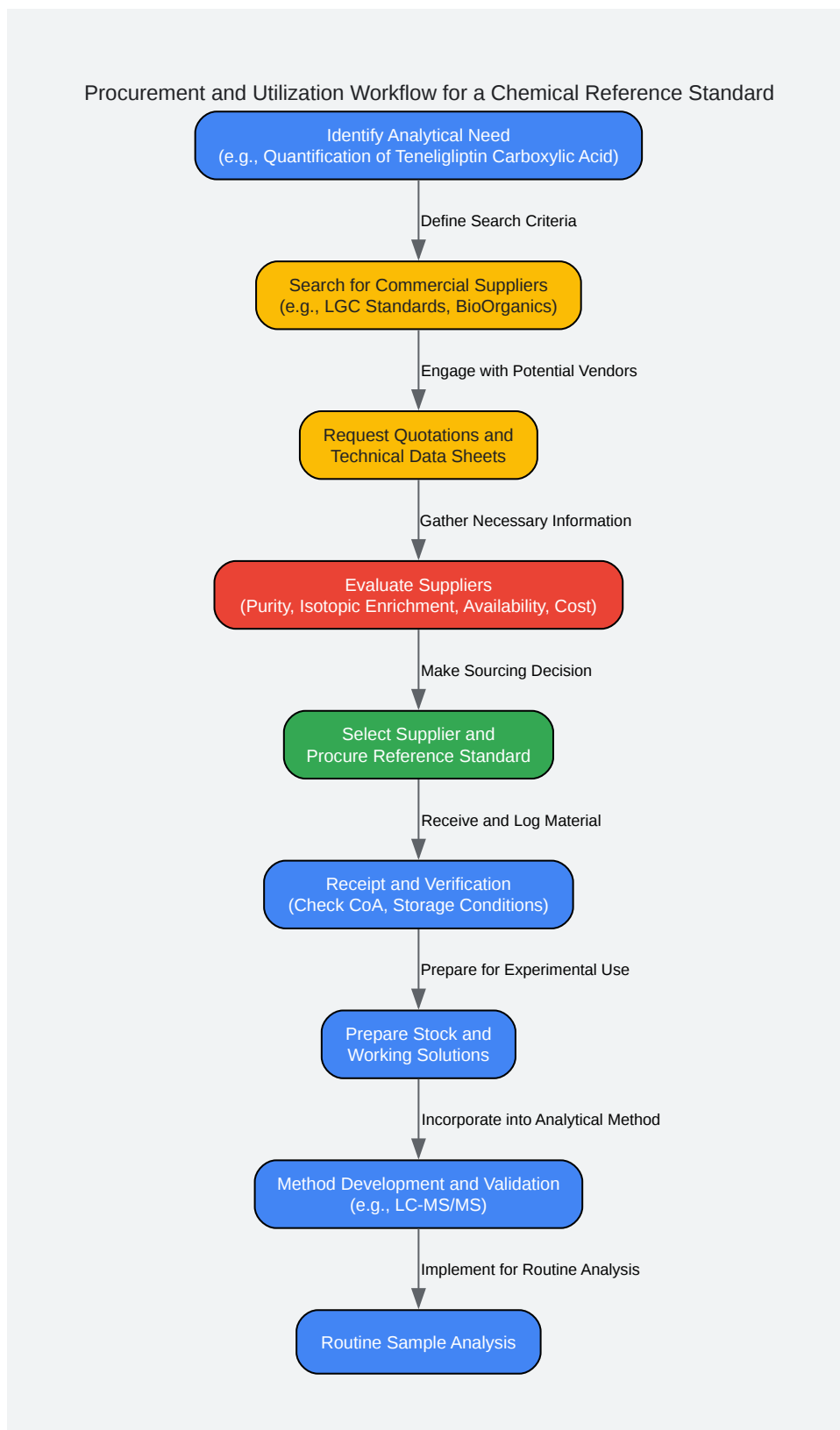
## Experimental Protocols and Methodologies

Detailed experimental protocols for the specific use of **Teneligliptin-d<sub>8</sub> Carboxylic Acid** reference standard are typically not provided by the suppliers directly on their public websites. The application of this standard will be highly dependent on the specific analytical method being developed or validated.

In general, a deuterated internal standard like **Teneligliptin-d8 Carboxylic Acid** is used in quantitative bioanalytical methods, most commonly with Liquid Chromatography-Mass Spectrometry (LC-MS/MS). The standard is added at a known concentration to both calibration standards and unknown samples. Its distinct mass-to-charge ratio ( $m/z$ ), due to the deuterium labeling, allows for its separate detection from the non-labeled analyte, while its similar chemical and physical properties ensure it behaves comparably during sample preparation, extraction, and chromatographic separation. This corrects for variability in sample processing and matrix effects, leading to more accurate and precise quantification of the target analyte.

## Workflow for Procurement and Utilization of a Reference Standard

The following diagram illustrates a typical workflow for selecting, procuring, and utilizing a chemical reference standard in a research and development setting.



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Caption: Logical workflow for reference standard procurement and use.

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## References

- 1. BioOrganics [bioorganics.biz]
- 2. Teneligliptin-d8 Carboxylic Acid | LGC Standards [lgcstandards.com]
- 3. Teneligliptin-d8 Carboxylic Acid 100mg | forenap [forenap.com]
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